

6-Bromo-2-chloro-3-fluoropyridine molecular weight

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-fluoropyridine

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An In-depth Technical Guide to **6-Bromo-2-chloro-3-fluoropyridine**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **6-Bromo-2-chloro-3-fluoropyridine**, a pivotal heterocyclic building block in modern synthetic chemistry. The document elucidates its fundamental chemical and physical properties, with a core focus on its molecular weight and structure. It further explores its synthetic utility, key applications in pharmaceutical and agrochemical industries, and essential safety and handling protocols. This guide is intended for researchers, chemists, and professionals in drug development and materials science who utilize halogenated pyridines in their synthetic endeavors.

Core Compound Identification and Properties

6-Bromo-2-chloro-3-fluoropyridine is a polysubstituted pyridine ring, a class of compounds of significant interest due to their prevalence in bioactive molecules. The unique arrangement of bromo, chloro, and fluoro substituents on the pyridine core imparts distinct reactivity and physicochemical properties, making it a versatile intermediate for further chemical elaboration.

Key Chemical Data

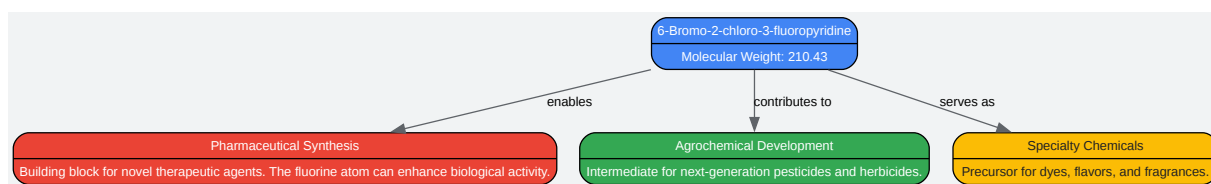
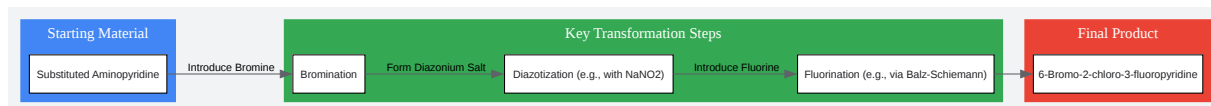
The fundamental properties of **6-Bromo-2-chloro-3-fluoropyridine** are summarized in the table below. The precise molecular weight is a critical parameter for stoichiometric calculations

in synthesis and for mass spectrometry analysis.

Identifier	Value	Source(s)
Molecular Weight	210.43 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₂ BrClFN	[1] [2] [3] [4] [5] [6]
CAS Number	1211591-93-3	[2] [3] [4] [5]
IUPAC Name	6-bromo-2-chloro-3-fluoropyridine	[3]
Canonical SMILES	<chem>C1=CC(=NC(=C1F)Cl)Br</chem>	[3]
InChI	InChI=1S/C5H2BrClFN/c6-4-2-1-3(8)5(7)9-4/h1-2H	[2] [3]
Purity	Typically ≥95%	[4] [5] [6]
Physical Form	Solid	[2]

Molecular Structure

The spatial arrangement of the halogen atoms on the pyridine ring dictates the molecule's reactivity. The structure, represented below, features a fluorine atom at position 3, a chlorine atom at position 2, and a bromine atom at position 6.



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